

Application Notes: Thiol-PEG3-thiol in Targeted Drug Delivery

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Compound of Interest

Compound Name: Thiol-PEG3-thiol

CAS No.: 2781-02-4

Cat. No.: B521457

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Introduction

Thiol-PEG3-thiol is a homobifunctional crosslinking agent belonging to the polyethylene glycol (PEG) family of molecules.^[1] Its structure consists of a short, hydrophilic, three-unit PEG spacer flanked by a reactive thiol (-SH) group at each end. This symmetrical architecture makes it an invaluable tool in bioconjugation and the development of advanced drug delivery systems. The PEG spacer enhances the solubility and biocompatibility of the resulting conjugates, while the terminal thiol groups provide reactive handles for forming stable linkages with various substrates.^{[1][2]} Thiol groups can readily react with maleimides, vinyl sulfones, and the surfaces of noble metals like gold, making this linker highly versatile for constructing complex biomedical architectures.^{[3][4]}

Key Applications in Targeted Drug Delivery

The unique properties of **Thiol-PEG3-thiol** enable its use in several key areas of drug delivery:

- **Hydrogel Formation for Controlled Release:** **Thiol-PEG3-thiol** is an ideal crosslinker for forming biodegradable hydrogels.^{[5][6]} When combined with multi-arm PEG macromers

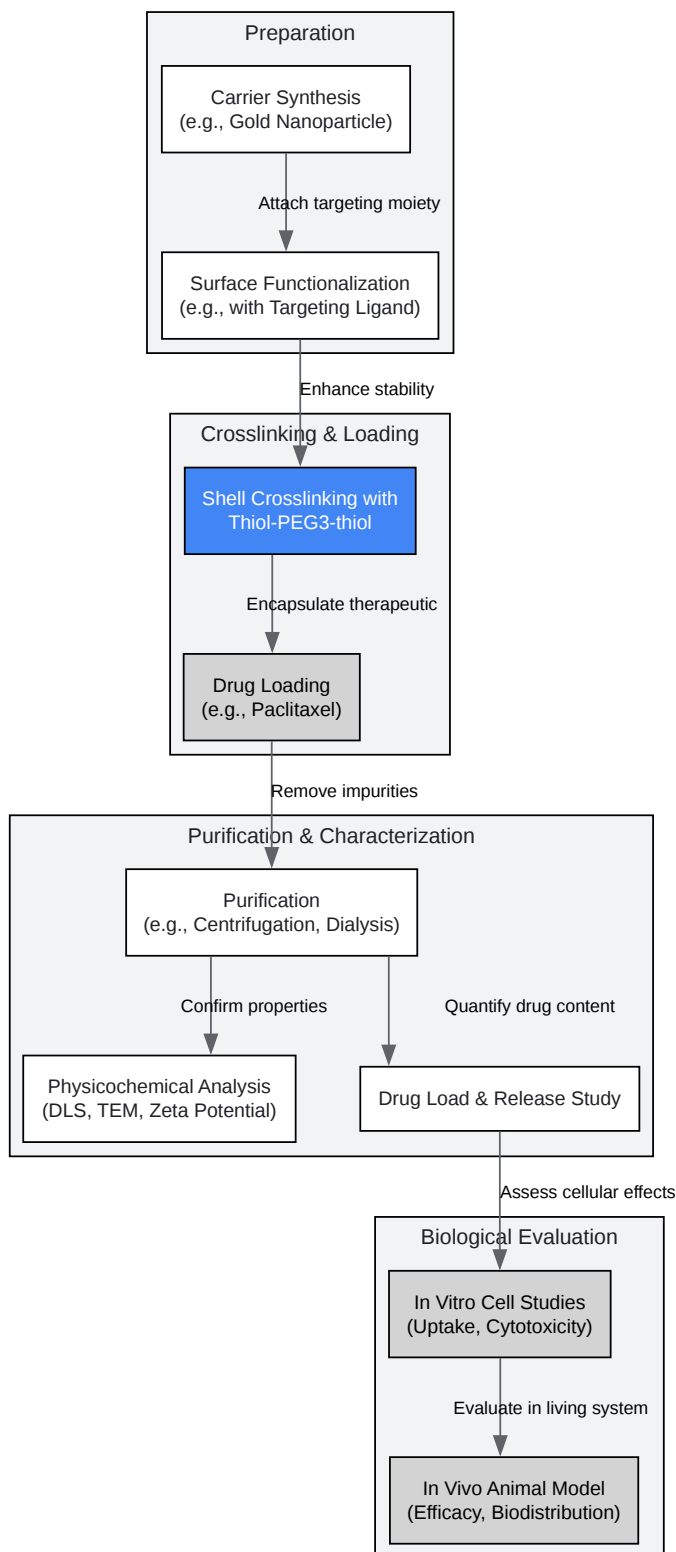
functionalized with alkene groups (e.g., norbornene or vinyl sulfone), it can form a crosslinked polymer network via thiol-ene "click" chemistry.[7][8] This reaction is rapid, efficient, and can proceed under mild, biocompatible conditions, allowing for the encapsulation of sensitive therapeutic agents like proteins, peptides, and nucleic acids during gel formation.[9][10] The degradation of the hydrogel and the subsequent release of the encapsulated drug can be tuned by altering the crosslinking density.[7]

- **Nanoparticle Stabilization and Crosslinking:** In nanoparticle-based drug delivery, maintaining the stability of the carrier in the physiological environment is critical. **Thiol-PEG3-thiol** can be used to crosslink molecules on the surface of nanoparticles, such as gold nanoparticles (AuNPs) or liposomes.[11][12] This creates a stable shell that enhances circulation time, reduces non-specific protein binding, and prevents premature drug release.[13] The thiol groups form strong, stable bonds with gold surfaces, making this linker particularly useful for functionalizing AuNPs.[11][12]
- **Linker for Drug-Carrier Conjugation:** The dithiol functionality allows the linker to bridge a drug molecule and a carrier. For instance, one thiol group can be conjugated to a nanoparticle or antibody, while the other is attached to a therapeutic agent, creating a stable drug delivery construct with a flexible, hydrophilic spacer.[1]

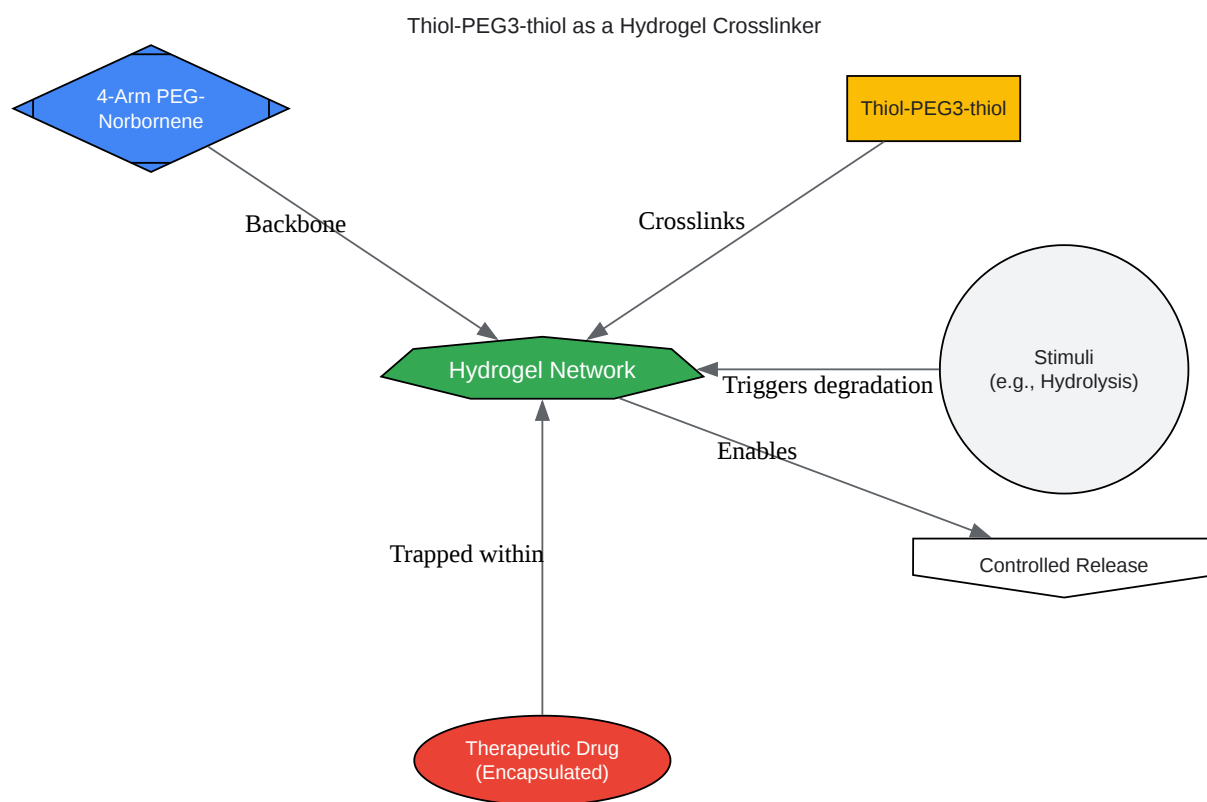
Core Concepts and Workflows

The versatility of **Thiol-PEG3-thiol** allows for its integration into various drug delivery system workflows. The following diagrams illustrate key conceptual and experimental frameworks.

Experimental Workflow for Nanoparticle Drug Delivery System

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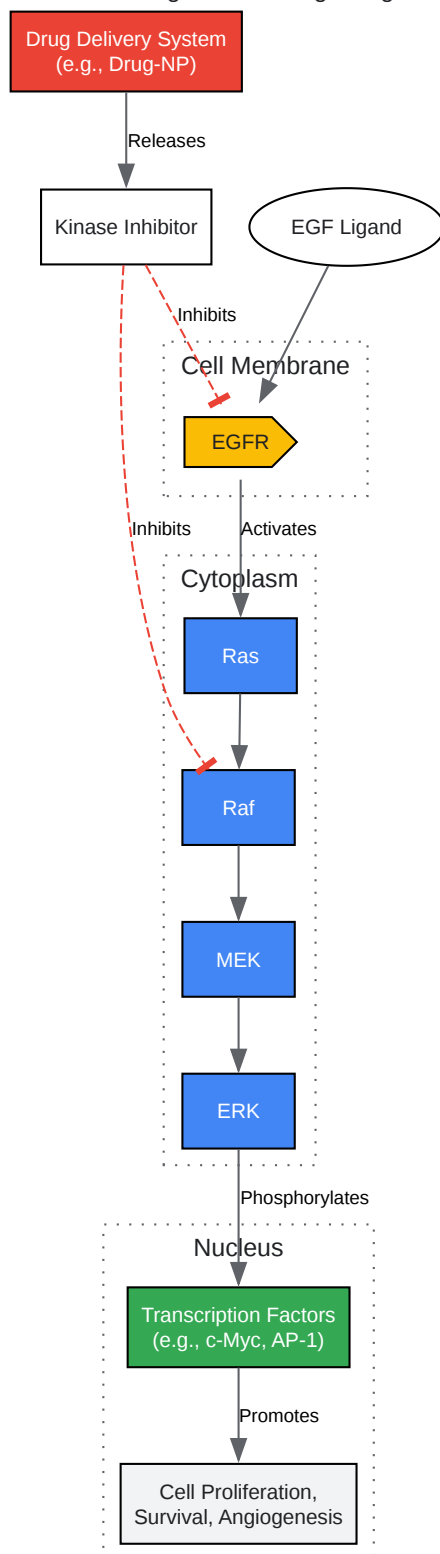
Caption: General workflow for creating a targeted drug delivery system.



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Caption: Logical relationship of components in a drug-eluting hydrogel.

Representative Target: EGFR Signaling Pathway

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